

Triisodecyl phosphite CAS number 25448-25-3

technical data

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Compound of Interest

Compound Name: *Triisodecyl phosphite*

Cat. No.: *B1580851*

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An In-depth Technical Guide to **Triisodecyl Phosphite** (CAS: 25448-25-3)

Disclaimer: This technical guide provides information on **Triisodecyl phosphite** (TDP), an industrial chemical. The requested focus on "drug development professionals" and "signaling pathways" is not applicable to this substance, as it is primarily used as a polymer additive and not a pharmaceutical compound. The content has been adapted to reflect its actual industrial applications and properties.

Overview

Triisodecyl phosphite (CAS No. 25448-25-3) is an organophosphorus compound widely utilized in the plastics and polymer industries.^[1] It is a versatile chemical that functions primarily as a secondary heat stabilizer, antioxidant, and color stabilizer.^{[2][3]} TDP is valued for its ability to protect a variety of polymers from degradation during high-temperature processing and throughout their service life.^[1] It is typically a clear, liquid substance, which allows for easy incorporation into polymer formulations.^{[1][2]} Its chemical formula is C₃₀H₆₃O₃P, and it has a molecular weight of approximately 502.79 g/mol.^{[1][4]}

Chemical Identification and Physical Properties

The fundamental identifiers and physical characteristics of **Triisodecyl phosphite** are summarized below.

| Property | Value | Source(s) |
|-------------------|-------------------------------------|-----------|
| CAS Number | 25448-25-3 | [1][2][3] |
| EC Number | 246-998-3 | [2][5] |
| Molecular Formula | C30H63O3P | [1][2][3] |
| Molecular Weight | 502.79 g/mol (approx. 502.8 g/mol) | [1][3][4] |
| IUPAC Name | tris(8-methylnonyl) phosphite | [3] |
| Synonyms | Phosphorous Acid Triisodecyl Ester | [5][6] |
| Physical State | Clear Liquid | [1][2][5] |
| Density | 0.884 g/mL at 25 °C | [4] |
| Boiling Point | 166 °C (lit.) | [4] |
| Flash Point | >113 °C (>230 °F) | [4] |
| Refractive Index | n20/D 1.46 (lit.) | |

Technical Specifications

The following table outlines typical technical specifications for commercial grades of **Triisodecyl phosphite**.

| Parameter | Value | Source(s) |
|--------------------|------------------------------------|-----------|
| Appearance | Homogenous clear liquid @ 20-25 °C | [5] |
| Acid Value | ≤0.10 mg KOH/g | [5][7] |
| Color | ≤50 Hazen / APHA | [5][7] |
| Phosphorus Content | 6.2% | [7] |
| Purity | >95.0% (NMR) | [8] |

Chemical Properties and Reactivity

Triisodecyl phosphite's utility is defined by its chemical reactivity.

- **Hydrolysis:** The compound is sensitive to moisture.[1][2] In the presence of water, it undergoes hydrolysis to produce phosphorous acid and isodecanol.[1][2][3] This necessitates careful handling and storage in dry conditions to maintain its efficacy.[1][5]
- **Oxidation:** As a phosphite ester, it can be oxidized to the corresponding triisodecyl phosphate.[3] This reaction is key to its function as an antioxidant.
- **Reactivity:** It reacts with strong acids and bases.[2]

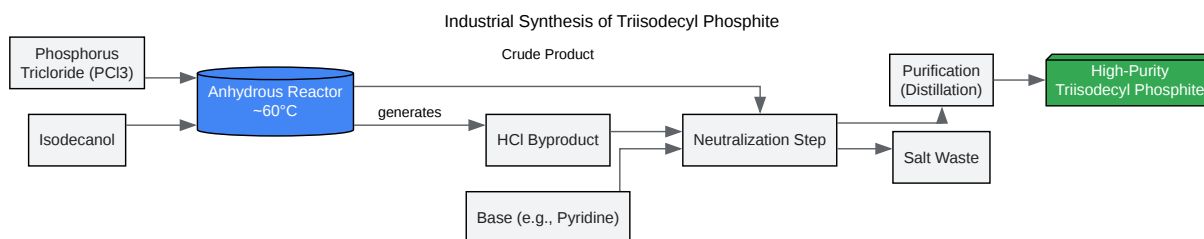
Synthesis and Manufacturing

Industrial Synthesis Protocol

The industrial production of **Triisodecyl phosphite** is most commonly achieved through the esterification of phosphorus trichloride (PCl_3) with isodecanol.[1][2]

Methodology:

- **Reactant Charging:** Isodecanol is charged into a reaction vessel under controlled, anhydrous conditions to prevent premature hydrolysis.[1][2]
- **Reaction:** Phosphorus trichloride is added to the isodecanol. Studies have identified optimal reaction conditions to be a temperature of approximately 60°C and a molar ratio of isodecyl alcohol to PCl_3 of 3.1:1, which can yield up to 96.8% productivity.[2]
- **Neutralization:** The reaction generates hydrochloric acid (HCl) as a byproduct. A base, such as pyridine, is often used to neutralize the acid.[1][2]
- **Purification:** Post-reaction, the mixture undergoes purification, typically via distillation, to remove unreacted starting materials and byproducts, ensuring a high-purity final product.[3]



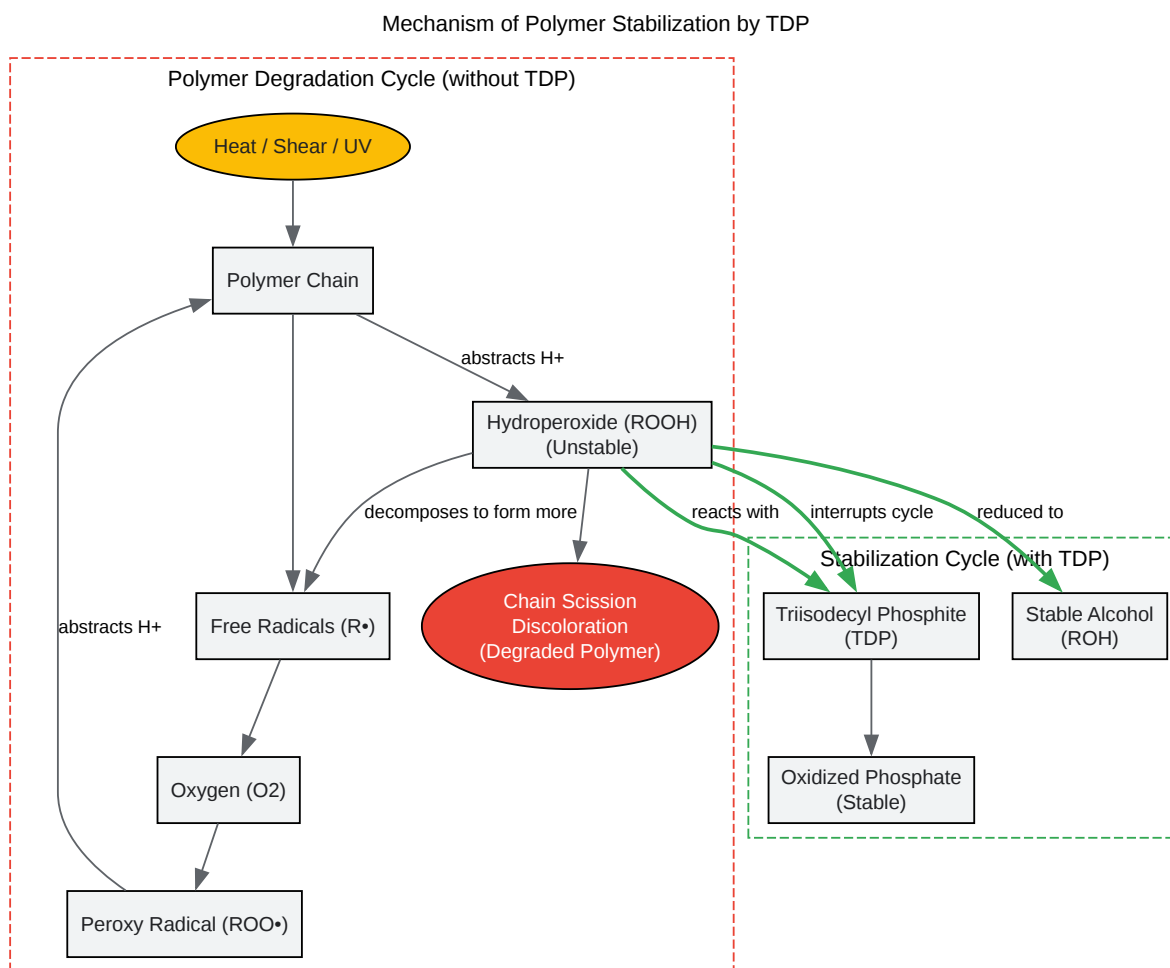
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*A simplified workflow for the industrial synthesis of **Triisodecyl phosphite**.*

Mechanism of Action in Polymers

Triisodecyl phosphite functions as a secondary stabilizer, often working synergistically with primary stabilizers like metal soaps in PVC.[1] Its primary mechanism involves interrupting degradation pathways initiated by heat and oxygen during polymer processing.[1]

As a phosphite antioxidant, it scavenges free radicals and decomposes hydroperoxides, which are key intermediates in the oxidative degradation of polymers.[3] By converting hydroperoxides into non-radical, stable products, it prevents the chain reactions that lead to polymer chain scission, cross-linking, discoloration, and loss of physical properties.[1]



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Logical diagram of TDP's role in interrupting polymer oxidative degradation.

Applications

Triisodecyl phosphite is a versatile additive used across a wide range of polymers.^[1]

- **Polymer Stabilization:** It serves as a heat and color stabilizer in materials such as Polyvinyl Chloride (PVC), Acrylonitrile Butadiene Styrene (ABS), Polyethylene Terephthalate (PET), Polycarbonate (PC), and Polyurethanes (PU).[\[1\]](#)[\[2\]](#)[\[5\]](#)
- **Antioxidant:** It functions as an antioxidant to prevent oxidative degradation during processing.[\[2\]](#)[\[3\]](#) This is particularly important for plastics like ABS.[\[1\]](#)
- **Other Uses:** It can also act as a plasticizer to improve flexibility and melt flow, a chemical reaction regulator, and a UV stabilizer in certain applications.[\[1\]](#) It is also recommended for use in PE, PP, and SBS plastics.[\[9\]](#)

Safety and Handling

Hazard Identification

Triisodecyl phosphite presents several hazards that require careful management.

| Hazard Type | GHS Classification & Statement | Source(s) |
|--------------|-----------------------------------------------------------------------------|-------------------------------------------|
| Skin Contact | H315: Causes skin irritation. H317: May cause an allergic skin reaction. | [6] [10] |
| Eye Contact | H319: Causes serious eye irritation. | [10] [11] |
| Inhalation | H335: May cause respiratory irritation. | [10] [11] |
| Mutagenicity | H340: May cause genetic defects. | [10] |

Note: GHS classifications can vary by jurisdiction and supplier. The most severe reported classifications are listed.

Recommended Handling and PPE

Proper handling procedures are crucial to ensure safety.

- Ventilation: Handle in a well-ventilated area, using local exhaust ventilation to prevent the generation of vapor or mist.[12]
- Personal Protective Equipment (PPE):
 - Gloves: Wear protective gloves.[6]
 - Eye Protection: Use tightly fitting safety goggles.[12]
 - Clothing: Wear impervious clothing to prevent skin contact.[12]
- Storage: Store in a cool, dry, and well-ventilated area in a tightly closed container.[5] Protect from moisture and keep away from heat sources and oxidizing agents.[5]

First Aid Measures

- If Inhaled: Move the person to fresh air.[6]
- In Case of Skin Contact: Immediately take off contaminated clothing and wash the affected area with plenty of soap and water. If irritation or a rash occurs, seek medical attention.[6]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do.[11]
- If Swallowed: Rinse mouth. Do not induce vomiting. Seek medical advice.[6][12]

Toxicological and Ecological Information

- Acute Toxicity: The oral LD50 in rats is reported as >5 g/kg, indicating low acute oral toxicity.[6]
- Ecological Information: There is limited publicly available data on the toxicity of **Triisodecyl phosphite** to aquatic life, as well as its persistence, degradability, and bioaccumulative potential.[12] Further research is needed to fully understand its environmental fate.[3]

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